An In-Depth Technical Guide to N-Methylfurfurylamine: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*N-Methylfurfurylamine*
CAS No.:	*4753-75-7*
Cat. No.:	*B1293955*

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N-Methylfurfurylamine stands as a versatile heterocyclic secondary amine, valued by researchers and drug development professionals for its unique combination of a reactive secondary amine and a furan scaffold. Derived from biomass precursor furfural, it represents a key building block in sustainable chemistry. This guide provides an in-depth exploration of its molecular characteristics, synthesis, reactivity, and applications, offering field-proven insights into its utility in a professional research setting.

Core Molecular Profile

N-Methylfurfurylamine, systematically named 1-(furan-2-yl)-N-methylmethanamine, is a colorless to light yellow liquid. Its foundational data is critical for any experimental design, from reaction stoichiometry to analytical characterization.

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Property	Value	Source(s)
Chemical Formula	C_6H_9NO	[1][2][3]
Molecular Weight	111.14 g/mol	[1][2][3]
IUPAC Name	1-(furan-2-yl)-N-methylmethanamine	[1]
CAS Number	4753-75-7	[1][2]
SMILES	CNCc1ccco1	[2][4]
InChIKey	DGLIOWSKNOCHEX-UHFFFAOYSA-N	[2][4]

Physicochemical Properties and Safety Data

Understanding the physical properties and hazard profile of **N-Methylfurfurylamine** is a prerequisite for its safe handling, storage, and use in experimental protocols. The compound is a flammable liquid and an irritant, necessitating careful laboratory practices.

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Property	Value	Source(s)
Appearance	Colorless to light yellow liquid	[5][6]
Boiling Point	148-152 °C (lit.)	[2][6]
Density	0.982 g/mL at 25 °C (lit.)	[2][4]
Refractive Index (n20/D)	1.471 (lit.)	[2][4]
Flash Point	40.6 °C (105.1 °F) - closed cup	[4][7]
GHS Hazard Statements	H226: Flammable liquid and vaporH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[1][7]
Storage	Store in a cool, well-ventilated area away from ignition sources.	[6][7]

Synthesis and Reaction Mechanism

The principal and most industrially viable route to **N-Methylfurfurylamine** is the reductive amination of furfural. This process leverages furfural, a platform chemical readily derived from lignocellulosic biomass, making it a cornerstone of green chemistry.[8][9][10] The reaction proceeds in two conceptual steps: the formation of an imine intermediate followed by its reduction.

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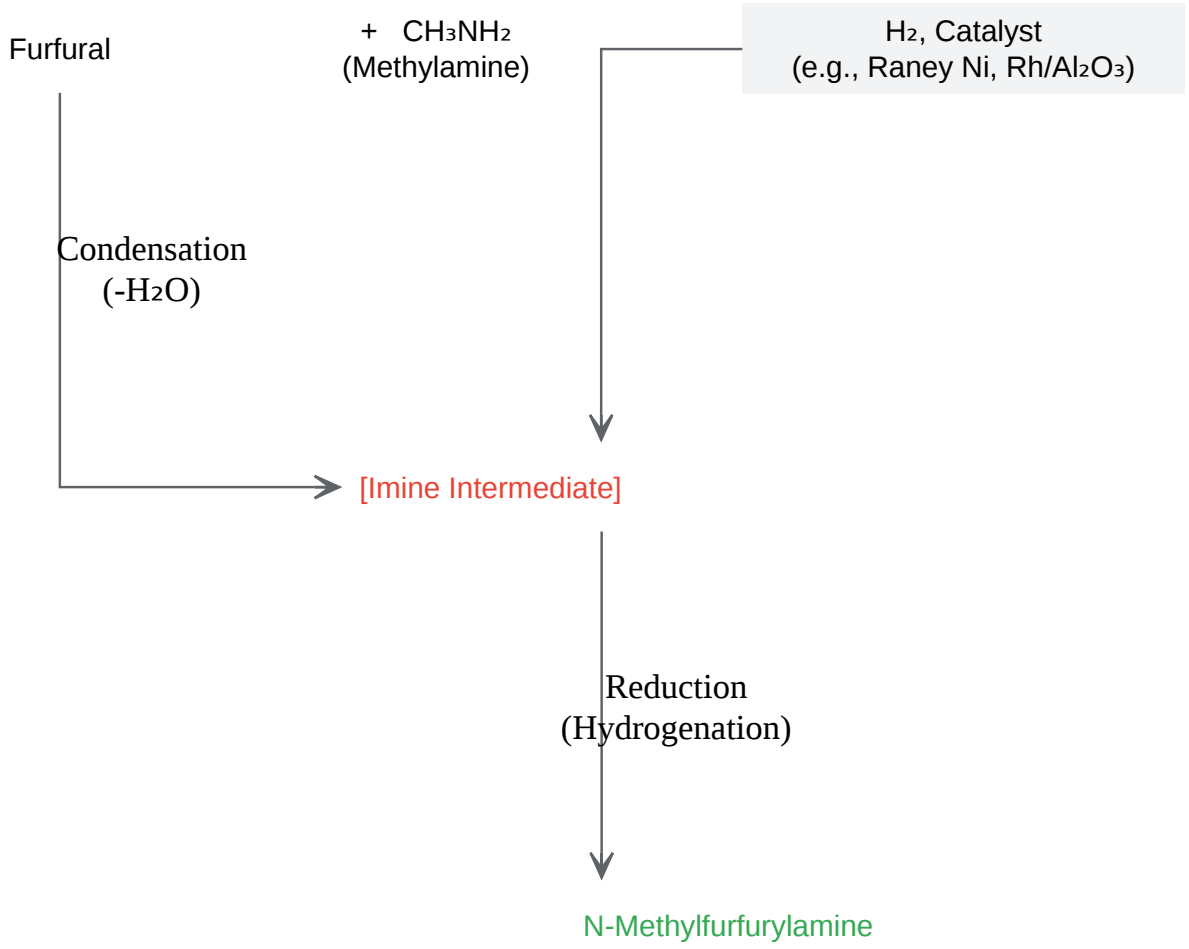

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Caption: Reductive amination of furfural to **N-Methylfurfurylamine**.

Experimental Protocol: Catalytic Reductive Amination

This protocol is a synthesized example based on common methodologies reported in the literature for the reductive amination of furfural.[3]

Objective: To synthesize **N-Methylfurfurylamine** from furfural and methylamine using a Raney Ni catalyst.

Materials:

- Furfural (10 mmol, 0.96 g)

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- Methylamine (e.g., 40% solution in H_2O or 2M in THF, 20 mmol)
- Raney Ni catalyst (e.g., 0.03 g, handle as a slurry)
- Solvent (e.g., 1,4-dioxane or ethanol, 10 mL)
- High-pressure autoclave reactor equipped with a magnetic stirrer and gas inlet.

Procedure:

- Reactor Charging: To the autoclave vessel, add the solvent (10 mL) and the Raney Ni catalyst.
  - Causality: Raney Ni is a cost-effective and highly active hydrogenation catalyst.[3] Handling it as a slurry prevents pyrophoric activity.
- Add furfural (10 mmol) to the reactor.
- Seal the reactor and add the methylamine solution (20 mmol).
  - Causality: Using a molar excess of the amine (2:1 ratio of amine to aldehyde) drives the initial imine formation equilibrium forward.[3]
- Inerting: Purge the reactor by pressurizing with nitrogen gas (to ~5 bar) and venting three times to remove all oxygen.
- Hydrogenation: Pressurize the reactor with hydrogen (H_2) to 2.0 MPa (20 bar).
  - Causality: High-pressure hydrogen is required for the efficient catalytic reduction of the imine intermediate. The pressure influences reaction rate and selectivity.[3]
- Reaction: Heat the reactor to 130 °C while stirring vigorously. Maintain these conditions for 3 hours.
  - Causality: Elevated temperature increases the reaction kinetics for both imine formation and hydrogenation. Stirring ensures efficient contact between the reactants, catalyst, and hydrogen gas.[3]

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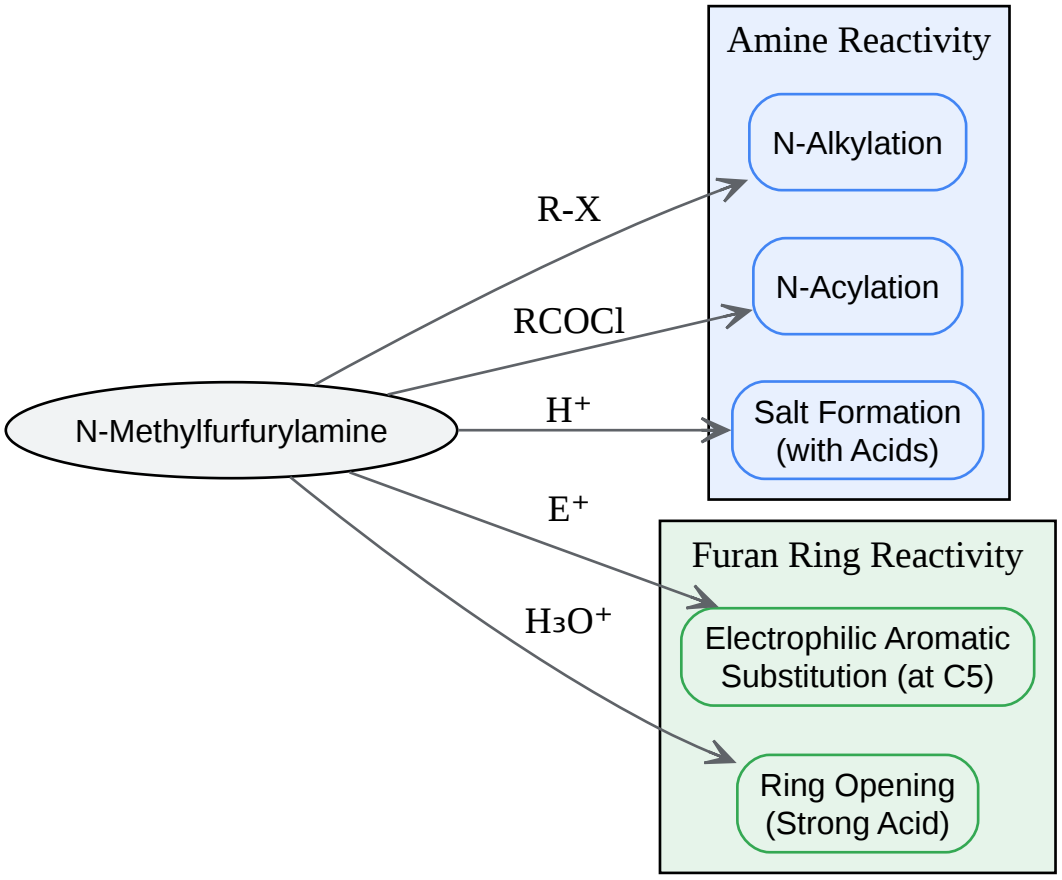
- Work-up: Cool the reactor to room temperature and carefully vent the excess hydrogen pressure.
- Filter the reaction mixture to remove the Raney Ni catalyst.
- The resulting solution contains **N-Methylfurfurylamine**. Purity can be assessed by GC-MS, and the product can be isolated by distillation under reduced pressure.

Chemical Reactivity Profile

N-Methylfurfurylamine's utility stems from two primary reactive sites: the nucleophilic secondary amine and the aromatic furan ring. This duality allows it to be used as a versatile building block in multi-step syntheses.



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Caption: Key reactive sites of **N-Methylfurfurylamine**.

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- Secondary Amine: The nitrogen atom possesses a lone pair of electrons, making it a potent nucleophile and a moderate base. It readily undergoes N-alkylation, N-acylation, and forms salts with acids.[11] This functionality is crucial for building larger molecular frameworks.

- Furan Ring: The furan ring is an electron-rich aromatic system. It is susceptible to electrophilic aromatic substitution, with the C5 position (para to the side chain) being the most activated site. However, the ring is also sensitive to strong acids, which can lead to protonation and subsequent ring-opening hydrolysis, a reactivity profile that must be considered during reaction design.[12]

Analytical Characterization

Confirming the identity and purity of synthesized or purchased **N-Methylfurfurylamine** is essential. A combination of spectroscopic methods provides a comprehensive fingerprint of the molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The spectrum will exhibit characteristic signals: a singlet for the N-methyl (CH_3) protons, a singlet for the methylene (CH_2) protons, and three distinct signals in the aromatic region for the furan ring protons (at positions 3, 4, and 5).[2]
  - ^{13}C NMR: The spectrum will show six distinct carbon signals: one for the methyl carbon, one for the methylene carbon, and four for the furan ring carbons (two CH carbons and two quaternary carbons, one of which is oxygen-bound).[2]

- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorptions for C-H stretching (both sp^2 on the ring and sp^3 on the alkyl chain), N-H stretching (if any secondary amine association is present), C=C stretching from the furan ring, and the characteristic C-O-C stretching of the furan ether linkage.[5]

- Mass Spectrometry (MS):
  - Under electron ionization (EI), the mass spectrum will show a molecular ion peak (M^+) at m/z = 111. The most prominent fragment ion typically appears at m/z = 81, corresponding to the loss of the methylamino group ($\bullet CH_2NHCH_3$) and formation of the stable furfuryl cation.[2]

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Applications in Research and Drug Development

N-Methylfurfurylamine serves as a valuable intermediate in the synthesis of more complex molecules across various sectors, including pharmaceuticals and materials science. Its structure is a key component in building blocks for bioactive compounds.

A notable application is in the synthesis of analogues of the H_2-receptor antagonist ranitidine. While ranitidine itself uses a dimethylamino group, closely related potential antiulcer agents have been synthesized using the **N-methylfurfurylamine** core. For instance, research into novel antiulcer agents has involved the synthesis of guanidine derivatives incorporating a (5-methylaminomethyl)furfurylthio moiety.[5] This structure is directly derived from **N-methylfurfurylamine**, demonstrating its role as a precursor in the development of new pharmaceutical candidates. This highlights its importance for drug development professionals exploring new chemical entities with potential therapeutic benefits.

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